

Psen1-IN-1: A Potent Tool for Elucidating Presenilin-1 Function

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Compound of Interest

Compound Name: *Psen1-IN-1*

Cat. No.: *B12379825*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Presenilin-1 (PSEN1), the catalytic core of the γ -secretase complex, plays a pivotal role in cellular signaling and is centrally implicated in the pathogenesis of Alzheimer's disease. Understanding the multifaceted functions of PSEN1 is crucial for the development of effective therapeutics. **Psen1-IN-1** is a potent and selective inhibitor of PSEN1, belonging to the 2-azabicyclo[2.2.2]octane sulfonamide class of compounds. Its high affinity for PSEN1-containing γ -secretase complexes makes it an invaluable research tool for dissecting the roles of PSEN1 in various biological processes, including amyloid precursor protein (APP) processing, Notch signaling, and Wnt/ β -catenin pathway regulation. These application notes provide a comprehensive guide for utilizing **Psen1-IN-1** to investigate PSEN1 function in a laboratory setting.

Data Presentation

Quantitative Data for Psen1-IN-1

The inhibitory activity of **Psen1-IN-1** has been characterized against different γ -secretase complexes. The half-maximal inhibitory concentration (IC₅₀) values highlight its potency and selectivity for PSEN1.

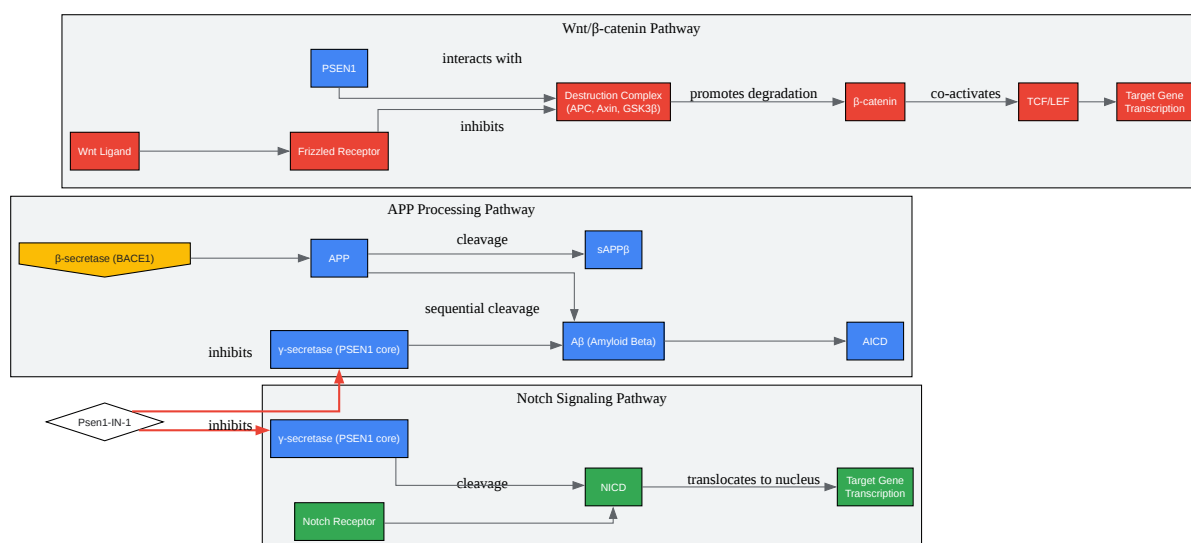
Compound	Target Complex	IC50 (nM)	Reference
Psen1-IN-1 ((+)-13b)	PSEN1-APH1A	19	[1]
Psen1-IN-1 ((+)-13b)	PSEN1-APH1B	5.5	[1]

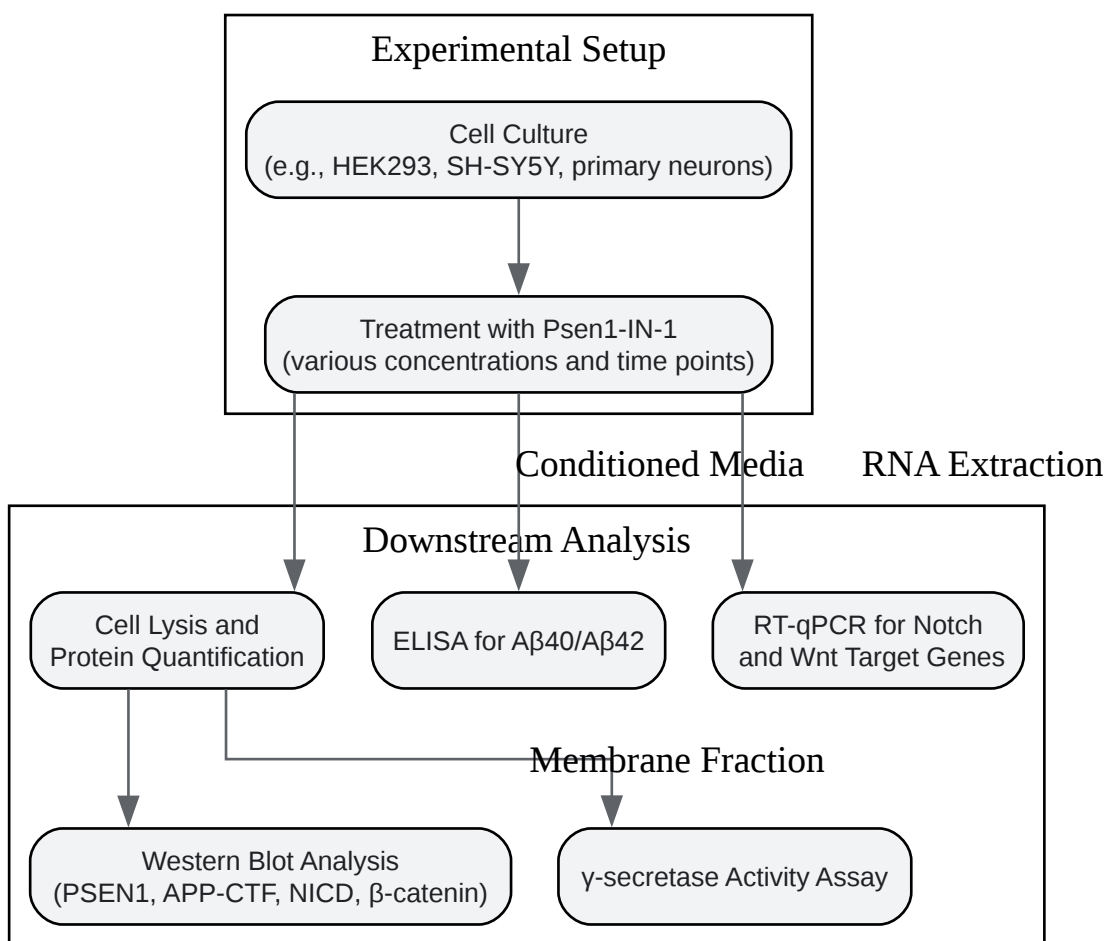
Note: APH1A and APH1B are subunits of the γ -secretase complex. The differing IC50 values indicate a degree of selectivity for complexes containing different APH1 subunits.

Mandatory Visualizations

Signaling Pathways and Experimental Workflows

To visually represent the mechanisms of action and experimental designs, the following diagrams have been generated using the DOT language.





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References

- 1. Gamma-secretase Activity Assay Cell Line – Cells Online [cells-online.com]
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